

Application Notes and Protocols: Preparation of 1% Phenolphthalein Indicator Solution in Ethanol

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Compound of Interest

Compound Name: Phenolphthalein

Cat. No.: B1677637

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Phenolphthalein** is a widely utilized acid-base indicator in analytical chemistry, crucial for determining the endpoint of titrations and assessing pH.[1][2][3] Its distinct and sharp color transition from colorless in acidic to neutral solutions to a pink or fuchsia hue in alkaline conditions makes it an indispensable tool in various laboratory settings.[4][5] These application notes provide a comprehensive protocol for the preparation, quality control, and use of a 1% **phenolphthalein** indicator solution in ethanol, with a focus on applications relevant to research and pharmaceutical development.

Quantitative Data Summary

The following table summarizes the key quantitative parameters associated with **phenolphthalein** indicator solution.

| Parameter | Value |
|----------------------------------|--|
| Indicator Concentration | 1% w/v (1 g of phenolphthalein in 100 mL of solvent) |
| Primary Solvent | Ethanol (Typically 95% or a 50% aqueous solution) |
| pH Range of Color Change | pH 8.2 - 10.0 |
| Color in Acidic/Neutral Solution | Colorless (below pH 8.2) |
| Color in Basic Solution | Pink to Fuchsia (between pH 8.2 and 10.0) |
| Color in Strongly Basic Solution | Colorless (above pH ~13) |
| Recommended Storage Temp. | 15 – 25 °C |

Experimental Protocols

This section details the methodology for the preparation and quality control of a 1% **phenolphthalein** indicator solution.

Materials and Equipment

Materials:

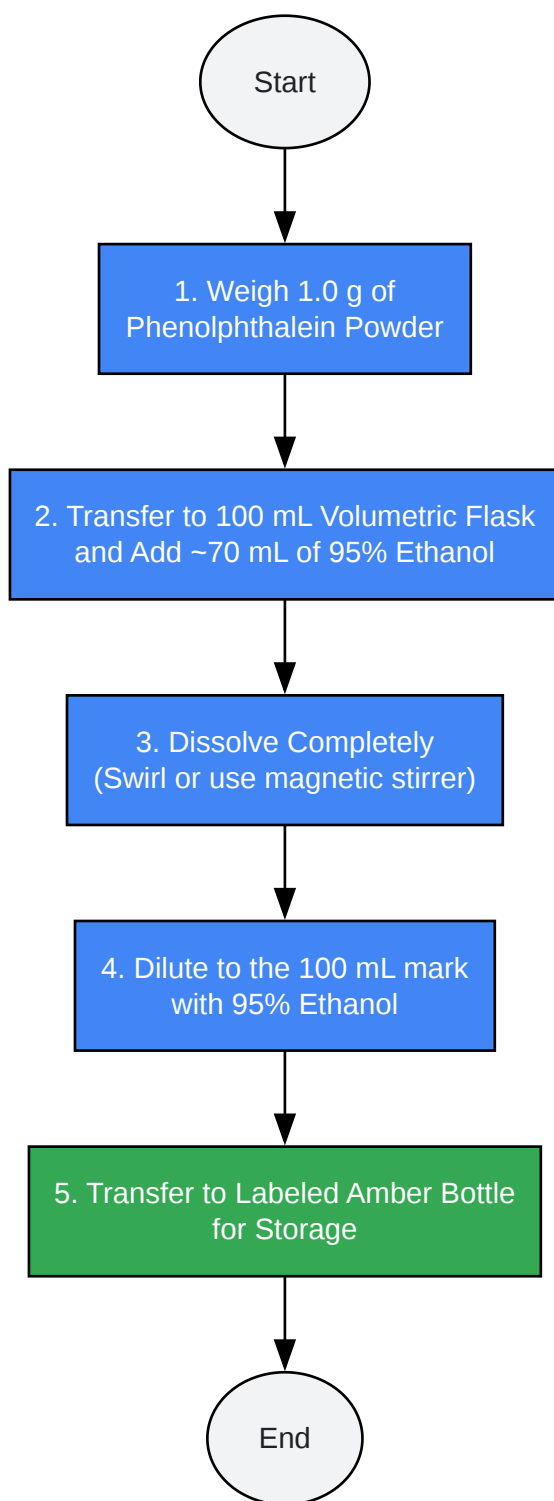
- **Phenolphthalein** powder ($C_{20}H_{14}O_4$)
- Ethanol (95% or absolute)
- Distilled or deionized water
- 0.02 M Sodium Hydroxide (NaOH) solution (for quality control)
- Carbon dioxide-free water (for quality control)

Equipment:

- Analytical balance

- 100 mL volumetric flask
- Beaker
- Glass stirring rod or magnetic stirrer with stir bar
- Wash bottle
- Funnel
- Amber glass storage bottle with a tight-fitting cap
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Preparation Workflow



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References

- 1. nbinnno.com [nbinnno.com]
- 2. Phenolphthalein - Wikipedia [en.wikipedia.org]
- 3. auttechindustry.com [auttechindustry.com]
- 4. sciencenotes.org [sciencenotes.org]
- 5. Phenolphthalein | pH indicator, acid-base titration, indicator dye | Britannica [britannica.com]
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